

History and development of Iprodione as a fungicide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Iprodione
Cat. No.:	B1672158

[Get Quote](#)

An In-depth Technical Guide to the History and Development of **Iprodione** as a Fungicide

Introduction

Iprodione is a broad-spectrum dicarboximide contact fungicide that has been a significant tool in agriculture for the management of a wide variety of fungal diseases.^{[1][2]} It is utilized on a diverse range of crops, including vegetables, fruits, and ornamental plants, as well as in turf management.^{[1][3][4][5]} This technical guide provides a comprehensive overview of the history, development, mechanism of action, synthesis, and toxicological profile of **Iprodione**.

History and Development

Iprodione was originally developed by Rhône-Poulenc Agrochimie.^{[2][5][6]} The dicarboximide class of fungicides, to which **Iprodione** belongs, was introduced in the 1970s.^{[6][7]} **Iprodione** itself was first registered for use in the United States in 1979.^[8] Over the years, it has been marketed under various trade names, including Rovral and Chipco 26019.^{[1][2][5]} While initially protected by patents, by 2004, there were no longer any composition patents on **iprodione**.^{[2][5]} Subsequently, it was discovered that **Iprodione** also possesses nematicidal properties, leading to new patent applications for this use.^{[2][5][9]}

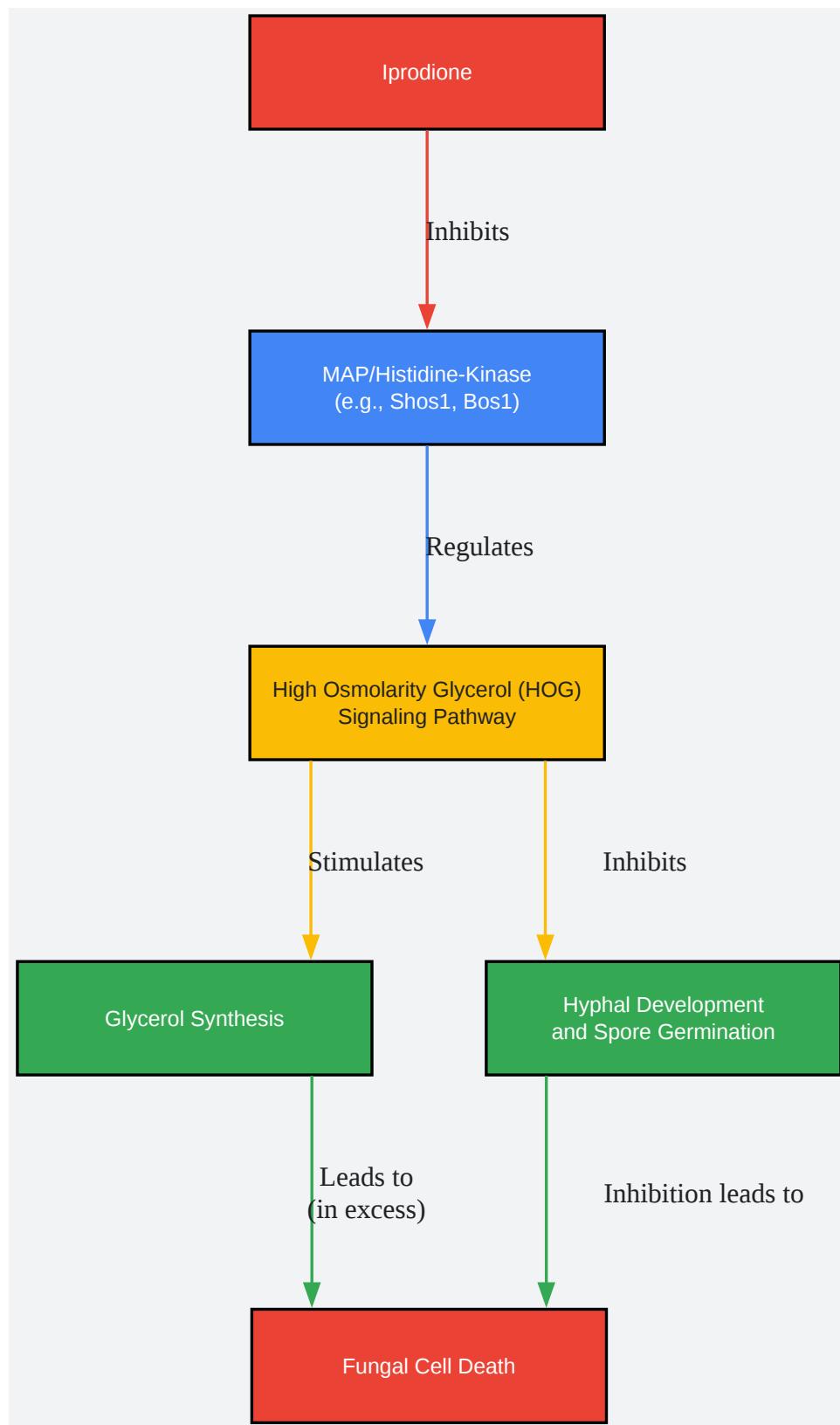
Chemical and Physical Properties

Iprodione is a synthetic compound characterized as a colorless and odorless crystal.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	3-(3,5-dichlorophenyl)-N-(1-methylethyl)2,4-dioxo-1-imidazoline-carboxamide	[1]
CAS Number	36734-19-7	[1]
Molecular Formula	C ₁₃ H ₁₃ Cl ₂ N ₃ O ₃	[5] [10]
Molecular Weight	330.17 g/mol	[1]
Melting Point	136 °C	[1]
Water Solubility	13 mg/L at 20 °C	[1]
Vapor Pressure	<0.133 mPa at 20 °C	[1]
Octanol-Water Partition Coefficient (K _{ow})	3.1004 at 20 °C	[1]

Mechanism of Action

Iprodione is classified as a Group 2 fungicide by the Fungicide Resistance Action Committee (FRAC), and its mode of action involves the inhibition of MAP/Histidine-Kinase in osmotic signal transduction.[\[9\]](#)[\[10\]](#) It functions as a contact fungicide with both protective and curative properties.[\[9\]](#)[\[11\]](#) The primary mechanism involves the disruption of fungal cell processes by inhibiting the germination of spores and the growth of mycelium.[\[1\]](#)[\[11\]](#)[\[12\]](#) Studies suggest that **Iprodione**'s fungicidal activity is not due to a direct effect on energy production, respiration, or DNA synthesis, but rather an undefined effect on nuclear division.[\[2\]](#)

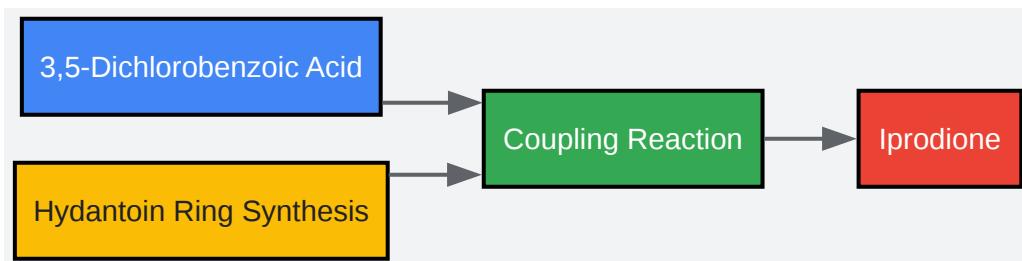


[Click to download full resolution via product page](#)

Caption: **Iprodione's Mechanism of Action on Fungal Cells.**

Synthesis of Iprodione

The commercial synthesis of **Iprodione** is a multi-step process.[13] It begins with the preparation of key intermediates, such as 3,5-dichlorobenzoic acid.[13] This is followed by the formation of a hydantoin ring, which is then coupled with the dichlorobenzoic acid derivative to form the final **Iprodione** molecule.[13]



[Click to download full resolution via product page](#)

Caption: Simplified Synthesis Pathway of **Iprodione**.

Fungicidal Spectrum

Iprodione is effective against a broad spectrum of fungal pathogens.[3][14] It is widely used to control diseases such as gray mold (*Botrytis cinerea*), brown rot (*Monilinia* spp.), and various leaf and fruit rots.[3][9][12]

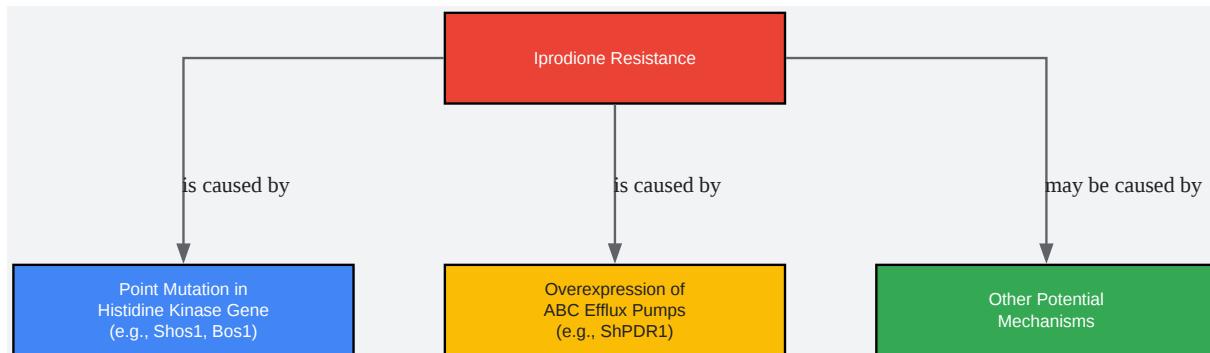
Crops on which **Iprodione** is commonly used include:

- Fruits: Grapes, strawberries, stone fruit, caneberries, and bushberries.[3][9]
- Vegetables: Lettuce, carrots, onions, garlic, potatoes, and beans.[3][9]
- Other Crops: Almonds, rice, cotton, peanuts, and ornamentals.[9]
- Turf: Golf courses, sod farms, and residential and non-residential turfgrass.[9]

Resistance to Iprodione

The development of resistance to **Iprodione** is a significant concern in its continued use.[7][9][15] Resistance in fungi, such as *Sclerotinia homoeocarpa* and *Botrytis cinerea*, has been linked to several molecular mechanisms.[15][16] These include point mutations in the target

histidine kinase gene (Shos1 or Bos1) and the overexpression of ATP-binding cassette (ABC) multidrug efflux transporters like ShPDR1.[15][16]



[Click to download full resolution via product page](#)

Caption: Mechanisms of Fungal Resistance to **Iprodione**.

Toxicological Profile

Iprodione exhibits low to moderate acute toxicity.[1][17] The following table summarizes key toxicological data.

Toxicity Type	Test Organism	Value	Reference
Acute Oral LD50	Rat	3500 mg/kg	[1]
Acute Oral LD50	Mouse	4000 mg/kg	[1]
Acute Oral LD50	Rabbit	>4400 mg/kg	[1]
Acute Dermal LD50	Rat	>2500 mg/kg	[1]
Acute Dermal LD50	Rabbit	>1000 mg/kg	[1]
4-hour Inhalation LC50	Rat	>3.3 mg/L	[1]
Acute Oral LD50 (Birds)	Bobwhite Quail	930 mg/kg	[1]
LC50 (Fish)	Sunfish	2.25 mg/L	[1]
LC50 (Fish)	Rainbow Trout	6.7 mg/L	[1]

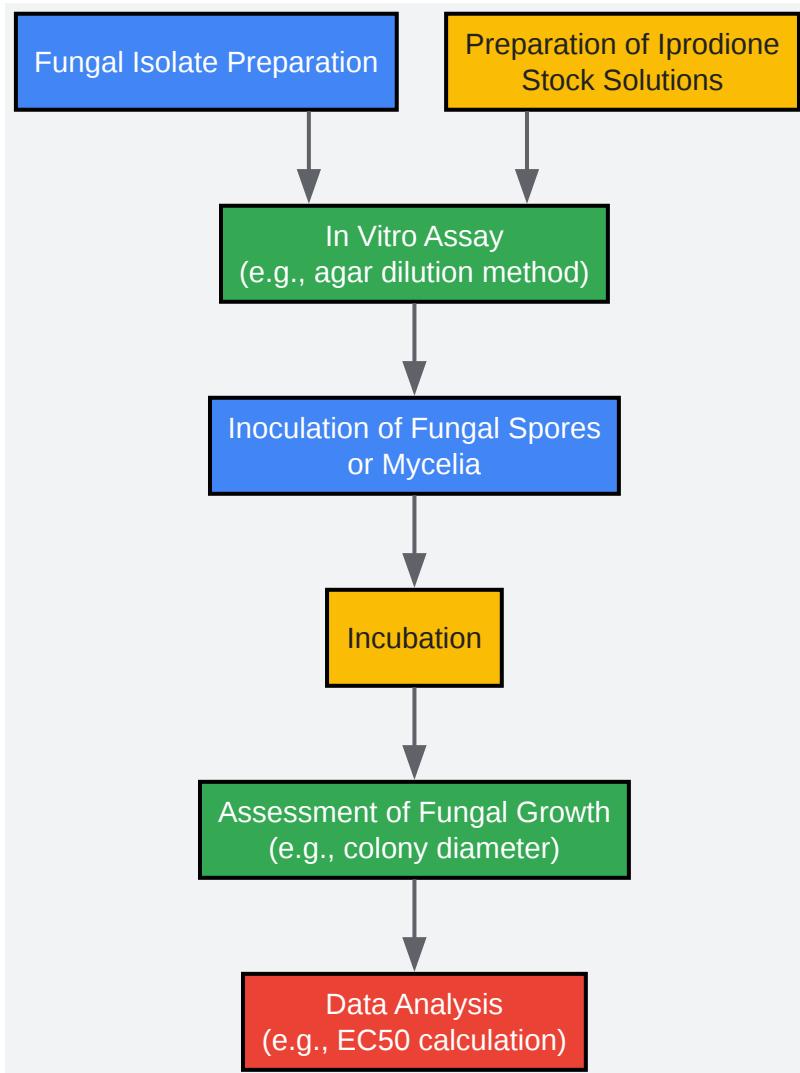
Chronic toxicity studies in rats and dogs have shown no ill effects at dietary doses of approximately 60 mg/kg/day over 1.5 years.[\[1\]](#) However, some studies have indicated potential effects on the liver, adrenals, and reproductive organs in animals at higher doses.[\[17\]\[18\]](#) **Iprodione** is classified as "Likely to be Carcinogenic to Humans" by the U.S. Environmental Protection Agency based on liver tumors in mice and Leydig cell tumors in rats.[\[18\]](#)

Environmental Fate

Iprodione has a relatively short half-life in soil, ranging from less than 7 to over 60 days, with a representative half-life of about 14 days.[\[1\]\[19\]](#) Its degradation rate can be influenced by soil acidity, clay content, and previous pesticide treatment history.[\[1\]](#) The compound is moderately to well-sorbed by most soils, which, combined with its short half-life, indicates a low potential for groundwater contamination.[\[1\]](#) In water, **Iprodione** breaks down rapidly under aerobic conditions and is readily degraded by UV light.[\[1\]](#) The primary metabolite in plants is 3,5-dichloroaniline.[\[1\]\[18\]](#)

Experimental Protocols

Detailed experimental protocols for the synthesis and fungicidal testing of **Iprodione** are proprietary and not extensively detailed in publicly available literature. However, a general workflow for assessing the fungicidal activity of a compound like **Iprodione** can be outlined.



[Click to download full resolution via product page](#)

Caption: General Workflow for Fungicidal Activity Assay.

Methodology for Fungicidal Activity Assay (General Overview):

- Fungal Isolates: Obtain pure cultures of the target fungal pathogens.
- Media Preparation: Prepare a suitable growth medium, such as potato dextrose agar (PDA).

- **Iprodione** Solutions: Prepare stock solutions of **Iprodione** in an appropriate solvent and create a series of dilutions.
- Agar Dilution Method: Incorporate the different concentrations of **Iprodione** into the molten agar before pouring it into Petri dishes.
- Inoculation: Place a small plug of the fungal mycelium or a suspension of spores onto the center of the solidified, **Iprodione**-amended agar.
- Incubation: Incubate the plates at an optimal temperature for fungal growth.
- Data Collection: Measure the diameter of the fungal colony at regular intervals.
- Analysis: Calculate the effective concentration required to inhibit 50% of fungal growth (EC50) to determine the efficacy of **Iprodione** against the specific pathogen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EXTOXNET PIP - IPRODIONE [extoxnet.orst.edu]
- 2. Iprodione Introduction - Knowledge - Zhengzhou Delong Chemical Co., Ltd. [plantgrowthhormones.com]
- 3. How Iprodione Protects Crops from Fungal Diseases Effectively [jindunchemical.com]
- 4. gardennurseryproducts.com.au [gardennurseryproducts.com.au]
- 5. Iprodione - Wikipedia [en.wikipedia.org]
- 6. A Short History of Fungicides [apsnet.org]
- 7. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 8. solutionsstores.com [solutionsstores.com]
- 9. downloads.regulations.gov [downloads.regulations.gov]
- 10. How Iprodione Effectively Protects Crops from Fungal Diseases [jindunchemical.com]

- 11. chemicalwarehouse.com [chemicalwarehouse.com]
- 12. Iprodione | C13H13Cl2N3O3 | CID 37517 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Iprodione (Ref: ROP 500F) [sitem.herts.ac.uk]
- 14. iprodione fungicide [cnagrochem.com]
- 15. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 16. Molecular Mechanisms Involved in Qualitative and Quantitative Resistance to the Dicarboximide Fungicide Iprodione in Sclerotinia homoeocarpa Field Isolates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. guidelines.nhmrc.gov.au [guidelines.nhmrc.gov.au]
- 18. downloads.regulations.gov [downloads.regulations.gov]
- 19. Iprodione Degradation Pathway [eawag-bbd.ethz.ch]
- To cite this document: BenchChem. [History and development of Iprodione as a fungicide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672158#history-and-development-of-iprodione-as-a-fungicide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com